

A Comparative Guide to Proficiency Testing for 2-MCPD Analysis in Food

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-1,3-propanediol-d5

Cat. No.: B565431

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

The accurate determination of 2-monochloropropane-1,2-diol (2-MCPD), its fatty acid esters, and related compounds in food is critical for ensuring consumer safety and regulatory compliance. Proficiency testing (PT) schemes are an essential tool for laboratories to evaluate and demonstrate the reliability of their analytical methods. This guide provides a comparative overview of available PT schemes, methodologies, and performance expectations for the analysis of 2-MCPD in food matrices.

Overview of Major Proficiency Testing Providers

Several organizations offer proficiency testing programs for the analysis of 2-MCPD and its esters in various food products. These programs typically involve the distribution of test materials to participating laboratories, who then analyze the samples and report their results. The providers then statistically evaluate the data and issue reports that allow laboratories to benchmark their performance against their peers.

Leading providers of PT schemes for 2-MCPD analysis include:

- Fapas® (a brand of Fera Science Ltd.): Fapas offers a wide range of proficiency tests for food chemistry, including schemes for 2-MCPD, 3-MCPD, and glycidyl esters in matrices such as vegetable oil and soy sauce.^{[1][2]} They are a UKAS accredited proficiency testing provider.

- LGC Standards: LGC provides a comprehensive portfolio of proficiency testing schemes across various sectors, including food contaminants.[\[3\]](#)[\[4\]](#)[\[5\]](#) Their programs are operated in accordance with ISO/IEC 17043.
- TestQual: TestQual organizes interlaboratory proficiency tests for a variety of analytes in food, including contaminants.[\[6\]](#)[\[7\]](#) Their schemes are designed based on international standards and protocols.

While the detailed reports of individual PT rounds are confidential to the participants, publicly available information and collaborative study reports provide valuable insights into the performance of the analytical methods employed.

Comparison of Analytical Methodologies

The analysis of 2-MCPD and its esters in food is complex and typically involves indirect methods that require the cleavage of the esters to the free diol form, followed by derivatization and chromatographic analysis. The American Oil Chemists' Society (AOCS) has established several official methods that are widely used in the industry. The selection of a specific method often depends on the desired turnaround time, accuracy requirements, and the specific analytes of interest.

Table 1: Comparison of AOCS Official Methods for 2-MCPD and Glycidyl Ester Analysis

Feature	AOCS Cd 29a-13 ("Unilever Method")	AOCS Cd 29b-13 ("3-in-1 Method")	AOCS Cd 29c-13 (Differential Method)
Principle	Slow acid-catalyzed transesterification. [8] [9]	Slow alkaline-catalyzed transesterification. [8] [10] [11]	Fast alkaline-catalyzed transesterification with two parallel assays. [12] [13]
Analysis Time	Long (over 16 hours). [8] [9]	Long (over 16 hours). [8] [9]	Short (1.5-2 hours). [8] [9]
Glycidyl Ester Determination	Direct quantification as 3-MBPD. [8] [9]	Direct quantification as 3-MBPD. [8] [9]	Indirectly by subtracting two measurements. [8] [9]
Accuracy for Glycidyl Esters	High. [8] [9]	High. [8] [9]	Potentially lower due to subtraction method. [8]
Automation	Automatable, with optimizations for reaction time. [8]	Automatable, with optimizations for reaction time. [8]	Easily automated and widely used in production labs. [8]
Official Recognition	AOCS, ISO 18363-3:2017. [8]	AOCS, ISO 18363-2:2018. [8]	AOCS.

Experimental Protocols

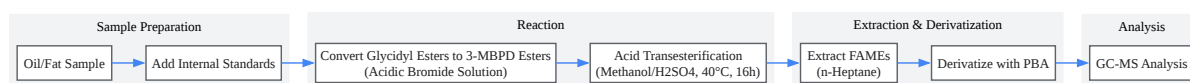
The following sections provide a detailed overview of the methodologies for the commonly used AOCS official methods.

AOCS Official Method Cd 29a-13: Acid Transesterification

This method, also known as the "Unilever method," is recognized for its accuracy in quantifying glycidyl esters.

Methodology Workflow:

- **Sample Preparation:** A known weight of the oil or fat sample is fortified with isotopically labeled internal standards.
- **Conversion of Glycidyl Esters:** Glycidyl esters are converted to 3-monobromopropanediol (3-MBPD) monoesters using an acidic solution containing a bromide salt.[14]
- **Transesterification:** The 3-MBPD esters, along with 2- and 3-MCPD esters, are subjected to a slow acid-catalyzed transesterification in a methanol/sulfuric acid solution at 40°C for 16 hours.[15][16] This step cleaves the fatty acid esters, releasing free 2-MCPD, 3-MCPD, and 3-MBPD.
- **Extraction:** The resulting fatty acid methyl esters (FAMES) are extracted with an organic solvent (e.g., n-heptane) and discarded.[15]
- **Derivatization:** The remaining aqueous phase containing the free diols is derivatized with phenylboronic acid (PBA).[15]
- **GC-MS Analysis:** The derivatized analytes are extracted and analyzed by Gas Chromatography-Mass Spectrometry (GC-MS).[14]



[Click to download full resolution via product page](#)

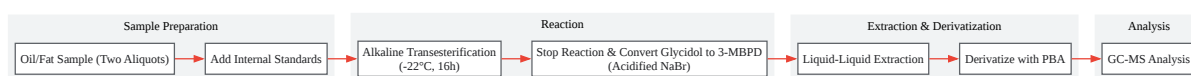
AOCS Cd 29a-13 Workflow

AOCS Official Method Cd 29b-13: Alkaline Transesterification ("3-in-1 Method")

This method provides parallel determination of 2-MCPD, 3-MCPD, and glycidol.

Methodology Workflow:

- **Sample Preparation:** Two sample aliquots are prepared and spiked with different sets of internal standards.
- **Transesterification:** The samples undergo a slow alkaline-catalyzed transesterification at a low temperature (-22°C for 16 hours) to release the analytes from their esterified forms.[16]
- **Reaction Termination and Conversion:** The reaction is stopped by adding an acidified sodium bromide solution. This step also converts the unstable glycidol into the more stable 3-MBPD.
- **Extraction and Derivatization:** The analytes are extracted and derivatized with phenylboronic acid.
- **GC-MS Analysis:** The derivatized compounds are then analyzed by GC-MS.



[Click to download full resolution via product page](#)

AOCS Cd 29b-13 Workflow

Performance Data from a Collaborative Study

While individual PT reports are not publicly available, a collaborative trial organized by the European Union Reference Laboratory (EURL) for Polycyclic Aromatic Hydrocarbons and Process Contaminants provides valuable performance data for a method similar to AOCS Cd 29a-13.[17][18] The study involved 10 laboratories analyzing various food matrices.[17]

Table 2: Summary of Performance Data from the JRC Collaborative Trial

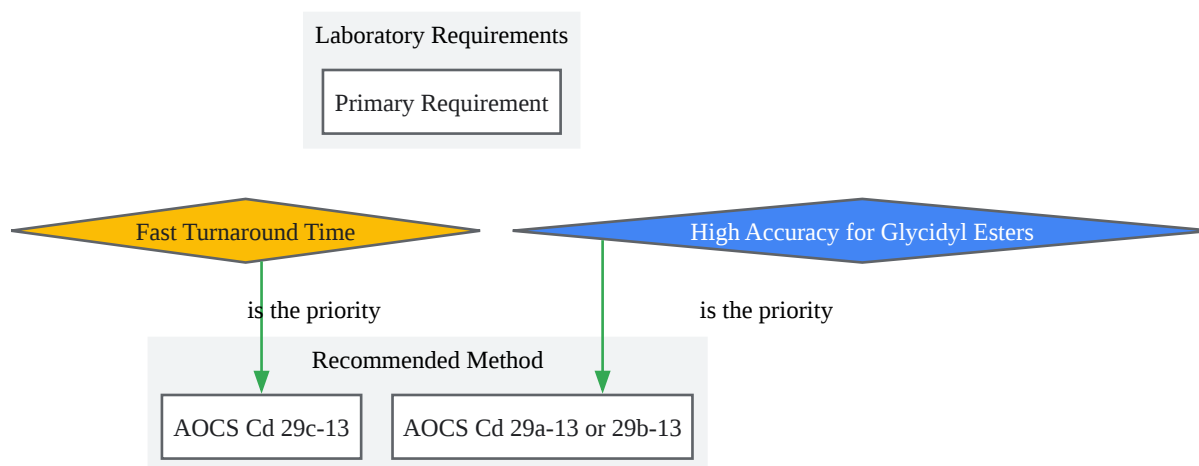
Food Matrix	Analyte	Assigned Value (µg/kg)	Repeatability (RSDr)	Reproducibility (RSDR)
Vegetable Oil	2-MCPD Esters	237	10.9%	12.1%
	3-MCPD Esters	511	9.8%	
	Glycidyl Esters	468	11.3%	
Waffles	2-MCPD Esters	47	21.0%	49.0%
	3-MCPD Esters	61	18.0%	
	Glycidyl Esters	40	18.0%	
Potato Crisps	2-MCPD Esters	100	12.0%	22.0%
	3-MCPD Esters	118	10.0%	
	Glycidyl Esters	103	11.0%	

Source: Adapted from the JRC report on the collaborative trial for the determination of MCPD and glycidyl esters in food.[\[17\]](#)[\[18\]](#)

The results indicate that the precision of the method is generally good, with higher variability observed at lower analyte concentrations and in more complex food matrices like waffles.[\[17\]](#)

Logical Relationship for Method Selection

The choice of analytical method depends on a balance of factors including the required turnaround time, the need for high accuracy, and the available laboratory instrumentation.



[Click to download full resolution via product page](#)

Method Selection Logic

Conclusion

Participation in proficiency testing schemes is indispensable for laboratories conducting 2-MCPD analysis in food. While specific performance data from these schemes are confidential, understanding the principles and performance characteristics of the official analytical methods provides a strong foundation for quality assurance. The choice of method should be carefully considered based on the specific requirements of the analysis, with a trade-off between speed and accuracy for glycidyl ester determination. The data from collaborative studies, such as the one conducted by the JRC, offer valuable benchmarks for expected method performance across different food matrices.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fapas.com [fapas.com]
- 2. fapas.com [fapas.com]
- 3. Contaminants Proficiency Testing | LGC Standards [lgcstandards.com]
- 4. Food & feed proficiency testing (PT) schemes | LGC Standards [lgcstandards.com]
- 5. documents.lgcstandards.com [documents.lgcstandards.com]
- 6. TestQual [testqual.com]
- 7. testqual.com [testqual.com]
- 8. fediol.eu [fediol.eu]
- 9. fediol.eu [fediol.eu]
- 10. 2- and 3-MCPD Fatty Acid Esters and Glycidol Fatty Acid Esters in Edible Oils and Fats by Alkaline Transesterification and GC/MS [library.aocs.org]
- 11. scribd.com [scribd.com]
- 12. scribd.com [scribd.com]
- 13. Analysis of 3-MCPD Fatty Acid Esters and Glycidol Fatty Acid Esters in Palm Oil Using GC-MS/MS in Accordance with AOCS Method Cd 29c-13 : SHIMADZU (Shimadzu Corporation) [shimadzu.com]
- 14. nqacdublin.com [nqacdublin.com]
- 15. fssai.gov.in [fssai.gov.in]
- 16. innovhub-ssi.it [innovhub-ssi.it]
- 17. JRC Publications Repository [publications.jrc.ec.europa.eu]
- 18. publications.jrc.ec.europa.eu [publications.jrc.ec.europa.eu]
- To cite this document: BenchChem. [A Comparative Guide to Proficiency Testing for 2-MCPD Analysis in Food]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b565431#proficiency-testing-for-2-mcpd-analysis-in-food]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com